3,4-Diacetoxybenzoic Acid: Technical Monograph & Application Guide

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Compound of Interest

Compound Name:	*3,4-Diacetoxybenzoic acid*
CAS No.:	*58543-13-8*
Cat. No.:	*B7729033*

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Part 1: Compound Identity & Crystallographic Profile

3,4-Diacetoxybenzoic acid is a specialized aromatic intermediate, distinct from its parent compound, protocatechuic acid (3,4-dihydroxybenzoic acid). While the parent compound is a ubiquitous antioxidant, the diacetoxy derivative serves as a critical protected scaffold in organic synthesis, specifically in the manufacturing of phosphodiesterase-4 (PDE4) inhibitors like Roflumilast.

Core Identifiers

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Parameter	Technical Specification
Chemical Name	3,4-Diacetoxybenzoic acid
Synonyms	Protocatechuic acid diacetate; 3,4-Bis(acetyloxy)benzoic acid
CAS Number	58534-64-8
Molecular Formula	$C_{11}H_{10}O_6$
Molecular Weight	238.19 g/mol
SMILES	CC(=O)Oc1ccc(cc1OC(=O)C)C(=O)O
Appearance	Off-white to pale beige crystalline solid
Melting Point	158–162 °C (Experimental range; distinct from precursor MP ~200°C)
Solubility	Soluble in DMSO, Ethyl Acetate, Methanol, Chloroform; Insoluble in cold water

Structural Architecture

The molecule consists of a benzoic acid core where the hydroxyl groups at positions 3 and 4 have been esterified.[1] This modification serves two purposes:

- Lipophilicity Enhancement: It significantly increases the logP compared to the parent acid, facilitating transport in organic solvents during synthesis.
- Protection: The acetyl groups protect the sensitive phenolic oxygens from oxidation or unwanted side reactions during carboxylic acid activation (e.g., chlorination).

Part 2: Synthetic Pathways & Mechanism

The synthesis of **3,4-diacetoxybenzoic acid** is a classic nucleophilic acyl substitution, but achieving high purity requires precise control over the catalyst and quenching method to prevent hydrolysis.

Protocol: Catalytic Acetylation of Protocatechuic Acid

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Objective: Acetylation of 3,4-dihydroxybenzoic acid (3,4-DHBA) to **3,4-diacetoxybenzoic acid** (3,4-DABA).

Reagents:

- Precursor: 3,4-Dihydroxybenzoic acid (CAS 99-50-3)[1][2][3]
- Reagent: Acetic Anhydride (excess)
- Catalyst: Pyridine (base catalyst) or conc. H_2SO_4 (acid catalyst)
- Solvent: Ethyl Acetate (for workup)

Step-by-Step Methodology:

- Reaction Setup: In a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, suspend 10.0 g (65 mmol) of 3,4-dihydroxybenzoic acid in 30 mL of acetic anhydride.
- Catalysis: Add 5 drops of concentrated sulfuric acid (or 1 mL Pyridine). The reaction is exothermic; add slowly.
- Reflux: Heat the mixture to 70–80°C for 2–3 hours. The suspension will clear as the product forms and dissolves.
- Quenching (Critical Step): Cool the mixture to room temperature. Pour the reaction mass slowly into 200 mL of ice-cold water with vigorous stirring. The excess acetic anhydride hydrolyzes, and the product precipitates.
- Isolation: Filter the white precipitate via vacuum filtration. Wash with cold water (3 x 50 mL) to remove acetic acid byproducts.
- Purification: Recrystallize from ethanol/water (1:1) or ethyl acetate/hexanes to remove trace mono-acetylated impurities.
- Drying: Dry in a vacuum oven at 50°C for 6 hours.

Mechanistic Pathway (Graphviz)

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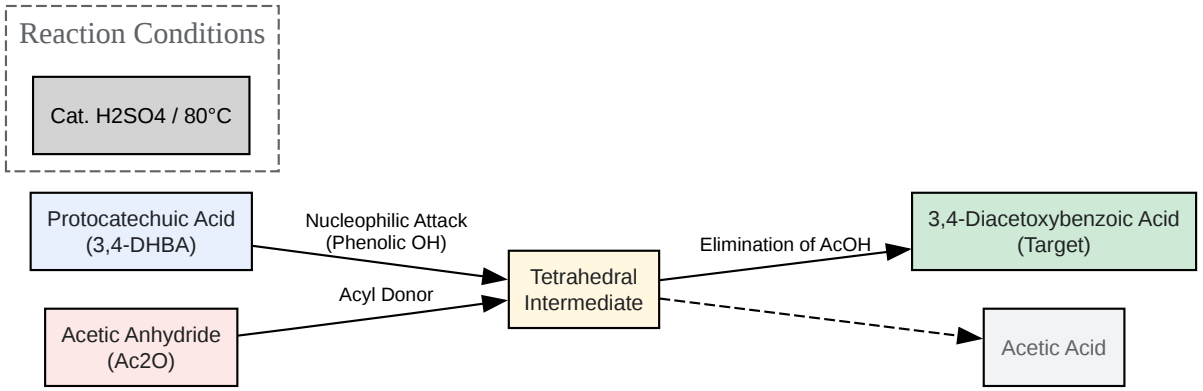

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Caption: Nucleophilic acyl substitution mechanism converting 3,4-DHBA to **3,4-diacetoxybenzoic acid** via acetic anhydride.

Part 3: Pharmaceutical Applications (Roflumilast Synthesis)

The primary industrial utility of **3,4-diacetoxybenzoic acid** is as a key intermediate in the synthesis of Roflumilast (Daxas/Daliresp), a selective PDE4 inhibitor used for COPD (Chronic Obstructive Pulmonary Disease).

The "Protect-Activate-React" Strategy

In drug synthesis, the carboxylic acid moiety of the benzoic acid must be activated (usually to an acid chloride) to form an amide bond. However, free phenolic hydroxyl groups are incompatible with thionyl chloride (

). Therefore, the 3,4-diacetoxy motif serves as a robust protecting group strategy.

Workflow:

- Precursor: **3,4-Diacetoxybenzoic acid**.
- Activation: Reaction with Thionyl Chloride (

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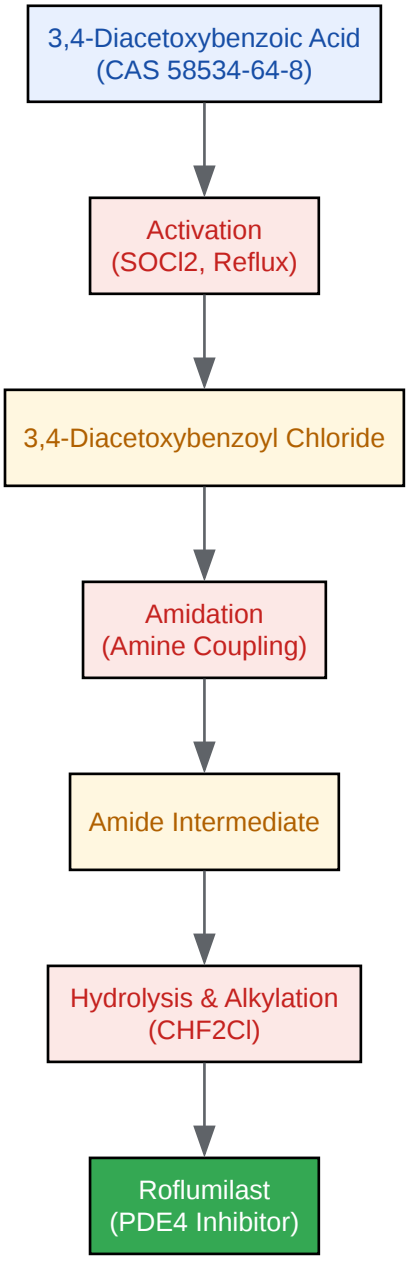
) yields 3,4-diacetoxybenzoyl chloride.

- Amidation: Reaction with an amine (e.g., 4-amino-3,5-dichloropyridine) forms the amide backbone.
- Deprotection/Alkylation: Subsequent steps involve removing the acetate groups (hydrolysis) and alkylating the phenols (e.g., with difluorochloromethane) to achieve the final difluoromethoxy pharmacophore of Roflumilast.

Application Workflow Diagram



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Caption: Synthetic utility of **3,4-diacetoxybenzoic acid** in the production of the COPD drug Roflumilast.

Part 4: Analytical Characterization

To validate the synthesis of **3,4-diacetoxybenzoic acid**, researchers must look for specific spectroscopic signatures that confirm the presence of the acetyl groups and the retention of the carboxylic acid.

1H NMR Spectroscopy (DMSO-d6, 400 MHz)

Shift (δ ppm)	Multiplicity	Integration	Assignment
13.10	Broad Singlet	1H	Carboxylic Acid (-COOH)
7.90	Doublet of Doublets	1H	Aromatic H-6
7.82	Doublet	1H	Aromatic H-2
7.45	Doublet	1H	Aromatic H-5
2.29	Singlet	3H	Acetyl -CH_3 (Position 4)
2.28	Singlet	3H	Acetyl -CH_3 (Position 3)

Note: The distinct singlets around 2.3 ppm are the diagnostic confirmation of successful acetylation. Absence of peaks around 9-10 ppm confirms no free phenolic OH remains.

IR Spectroscopy (ATR)

- 1680–1700 cm^{-1}: C=O stretch (Carboxylic acid dimer).
- 1760–1770 cm^{-1}: C=O stretch (Ester carbonyls; higher frequency than acid).
- 2800–3100 cm^{-1}: Broad O-H stretch (Carboxylic acid).

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